

An In-depth Technical Guide to (R,R)-CPI-1612

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Compound of Interest

Compound Name: (R,R)-CPI-1612

Cat. No.: B15587985

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This guide provides a comprehensive overview of the chemical properties, biological activity, and experimental methodologies related to CPI-1612, with a specific focus on the (R,R) stereoisomer. CPI-1612 is a potent, selective, and orally bioavailable inhibitor of the histone acetyltransferase (HAT) enzymes EP300 (p300) and CREB-binding protein (CBP).^{[1][2][3][4]} The primary active and studied form of this compound is the (R,S) diastereomer. The **(R,R)-CPI-1612** isomer is generally utilized as an inactive experimental control.^{[5][6]}

Chemical Structure and Identification

CPI-1612 is an aminopyridine-based compound developed from an indole lead scaffold, which demonstrated improved potency, solubility, and bioavailability.^{[2][3]} The active biological agent is the (R,S) diastereomer. The (R,R) isomer, while structurally similar, does not exhibit the same potent inhibitory activity and serves as a negative control in experiments.

Table 1: Chemical Identification of CPI-1612 Isomers

Identifier	(R,S)-CPI-1612 (Active Isomer)	(R,R)-CPI-1612 (Inactive Control Isomer)
IUPAC Name	(R)-2-(((S)-2-(4-cyanophenyl)propyl)amino)-N-(5-(1-methyl-1H-pyrazol-4-yl)pyridin-2-yl)-2-phenylacetamide[1]	(R)-2-(((R)-2-(4-cyanophenyl)propyl)amino)-N-(5-(1-methyl-1H-pyrazol-4-yl)pyridin-2-yl)-2-phenylacetamide
CAS Number	2374971-81-8[1][7]	2374972-35-5[5]
Chemical Formula	C ₂₇ H ₂₆ N ₆ O[1][6][7]	C ₂₇ H ₂₆ N ₆ O[6]
Molecular Weight	450.54 g/mol [1][7]	450.54 g/mol

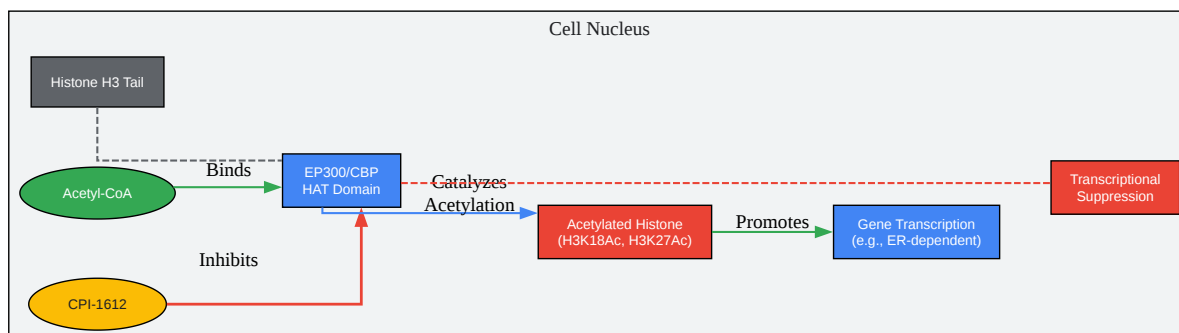
| SMILES | O=C(NC1=NC=C(C2=CN(C)N=C2)C=C1)--INVALID-LINK--C3=CC=C(C#N)C=C3">C@HC4=CC=CC=C4 | O=C(NC1=NC=C(C2=CN(C)N=C2)C=C1)--INVALID-LINK--C3=CC=C(C#N)C=C3">C@HC4=CC=CC=C4 |

Note: The Simplified Molecular Input Line Entry System (SMILES) is a line notation for describing the structure of chemical species using short ASCII strings.[8]

Mechanism of Action

EP300 and CBP are highly homologous transcriptional co-regulators that play a critical role in controlling gene expression through the acetylation of histone and non-histone proteins.[2] The histone acetyltransferase (HAT) activity of these proteins is central to their function.[2] CPI-1612 exerts its biological effect by selectively inhibiting this HAT activity.

X-ray crystallography studies have shown that CPI-1612 binds to the acetyl-coenzyme A (AcCoA) binding site within the HAT domain of EP300.[2] This competitive inhibition prevents the transfer of acetyl groups to lysine residues on histone tails, particularly H3K18 and H3K27.[7][9][10] The reduction in these acetylation marks, which are crucial for active gene transcription, leads to the suppression of target gene expression.[1][11] In cancer models, this mechanism underlies the potent suppression of tumor growth.[1][11]



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Caption: Mechanism of CPI-1612 inhibiting EP300/CBP HAT activity.

Quantitative Biological Data

The following data pertains to the active (R,S)-CPI-1612 isomer. It demonstrates potent activity across biochemical and cellular assays.

Table 2: In Vitro Inhibitory Activity of (R,S)-CPI-1612

Assay Target	Assay Type	IC ₅₀ / EC ₅₀ (nM)	Reference
EP300 HAT Domain	Scintillation Proximity Assay (SPA)	8.1	[7][10]
Full-Length EP300	-	<0.5	[7][12]
Full-Length CBP	-	2.9	[7][12]
H3K18Ac Cellular Levels	Meso Scale Discovery (MSD)	14	[7][10]

| JEKO-1 Cell Proliferation | Cell Viability Assay | <7.9 |[\[7\]](#)[\[10\]](#) |

Table 3: Pharmacokinetic Profile of (R,S)-CPI-1612

Species	Clearance (L/h/kg)	Vss (L/kg)	T _{1/2} (h)	Oral Bioavailability (F%)	Reference
Mouse	3.8	2.0	0.98	79	[2] [7] [12]
Rat	2.6	1.8	1.2	9	[2] [7] [12]

| Dog | 0.42 | 3.7 | 5.5 | 71 |[\[2\]](#)[\[7\]](#)[\[12\]](#) |

Vss: Volume of distribution at steady state; T_{1/2}: Half-life.

Table 4: In Vivo Efficacy of (R,S)-CPI-1612

Cancer Model	Dosing	Outcome	Reference
JEKO-1 Mantle Cell Lymphoma Xenograft	0.5 mg/kg, Oral (PO), Twice Daily	67% Tumor Growth Inhibition (TGI)	[7] [12]

| MCF7 Breast Cancer Xenograft | 0.25 - 2.5 mg/kg, Oral (PO), Twice Daily | Dose-dependent tumor growth inhibition |[\[11\]](#) |

Experimental Protocols

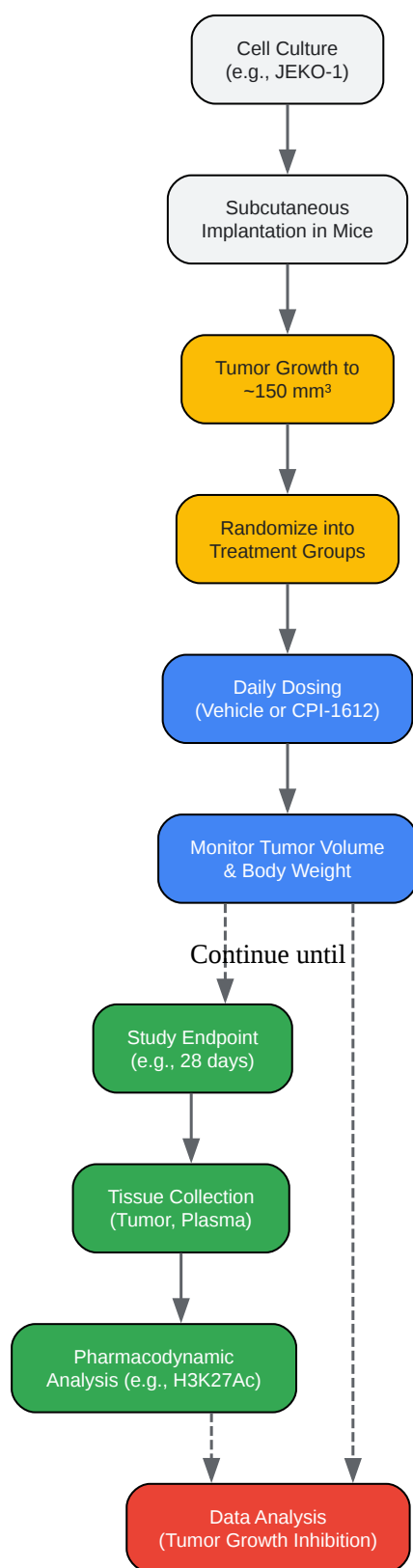
Detailed methodologies are crucial for the replication and validation of scientific findings. The following protocols are based on published studies involving CPI-1612.

This protocol describes a typical workflow for assessing the anti-tumor activity of CPI-1612 in a mouse model.

- Cell Culture and Implantation: JEKO-1 mantle cell lymphoma cells are cultured under standard conditions.[\[7\]](#)[\[12\]](#) C57B6 mice are subcutaneously injected with a suspension of

JEKO-1 cells.[12]

- Tumor Growth and Grouping: Tumors are allowed to grow to a predetermined size (e.g., 100-200 mm³). Mice are then randomized into vehicle and treatment groups.
- Compound Formulation and Administration: CPI-1612 is formulated for oral administration. A typical vehicle consists of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[12]
The compound is administered orally (PO), typically twice daily (BID), at specified doses (e.g., 0.5 mg/kg).[7][12]
- Monitoring and Endpoint: Tumor volumes are measured regularly (e.g., 2-3 times per week) using calipers. Animal body weight and general health are monitored. The study is terminated after a defined period (e.g., 4 weeks) or when tumors in the control group reach a maximum allowed size.[7][12]
- Pharmacodynamic Analysis: At the end of the study, tumor and blood samples can be collected to measure biomarkers of drug activity, such as the levels of H3K18Ac or H3K27Ac, via techniques like FACS or Western blot.[7][11]



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Caption: General experimental workflow for an in vivo xenograft study.

The inhibitory potency of CPI-1612 on the EP300 HAT domain is often determined using a Scintillation Proximity Assay (SPA).

- **Reagents:** Recombinant EP300 HAT domain, a biotinylated histone H3 peptide substrate, ^3H -labeled Acetyl-CoA, and streptavidin-coated SPA beads.
- **Reaction:** The enzyme, peptide substrate, and varying concentrations of the inhibitor (CPI-1612) are incubated in an appropriate assay buffer.
- **Initiation:** The reaction is started by the addition of ^3H -Acetyl-CoA.
- **Quenching and Detection:** After a set incubation period, the reaction is stopped. SPA beads are added, which bind to the biotinylated peptide. When a ^3H -acetyl group is transferred to the peptide, the bead emits light upon radioactive decay.
- **Data Analysis:** The light signal is measured using a scintillation counter. The IC_{50} value is calculated by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

To measure the effect of CPI-1612 on histone acetylation within cells, a Meso Scale Discovery (MSD) immunoassay or similar high-content imaging analysis can be used.[\[7\]](#)[\[13\]](#)

- **Cell Treatment:** Culture cells (e.g., PC-3, MCF-7) and treat with a dose range of CPI-1612 for a specified time (e.g., 3 hours).[\[11\]](#)[\[13\]](#)
- **Lysate Preparation:** Harvest cells and prepare nuclear extracts or whole-cell lysates.
- **Immunoassay:** Use MSD plates pre-coated with an antibody against total Histone H3. Add lysates to the wells.
- **Detection:** Add a detection antibody specific for the acetylated mark of interest (e.g., H3K27Ac or H3K18Ac) labeled with an electrochemiluminescent tag (e.g., SULFO-TAG).
- **Signal Measurement:** Read the plates on an MSD instrument. The emitted light is proportional to the amount of the specific histone mark. Calculate EC_{50} values based on the dose-response curve.

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